

Application Notes and Protocols for CH-APS Hydrate Buffer Preparation

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Compound of Interest

Compound Name: CHAPS hydrate

Cat. No.: B3336620

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CHAPS, or 3-[(3-Cholamidopropyl)dimethylammonio]-1-propanesulfonate, is a zwitterionic, non-denaturing detergent widely used in biochemical and molecular biology applications.^{[1][2]} Its unique properties make it highly effective for solubilizing membrane proteins and breaking protein-protein interactions while preserving the native structure and function of the proteins.^{[1][3]} This makes it an invaluable tool for applications such as protein extraction, cell lysis for immunoprecipitation, and sample preparation for two-dimensional gel electrophoresis.^{[1][4][5]}

These application notes provide a comprehensive, step-by-step guide to preparing **CHAPS hydrate** buffer solutions.

Physicochemical Properties of CHAPS

A clear understanding of the physicochemical properties of CHAPS is essential for its effective use in experiments.^[1]

Property	Value	Source(s)
Full Chemical Name	3-[(3-Cholamidopropyl)dimethylammonio]-1-propanesulfonate	[1] [4]
Molecular Weight	614.88 g/mol	[1] [4]
Appearance	White crystalline powder	[1] [4]
Critical Micelle Conc. (CMC)	6 - 10 mM	[1] [4] [6]
Aggregation Number	4 - 14	[1] [4] [6]
Micellar Molecular Weight	~6,150 Da	[1] [4] [6]
Solubility in Water	50 mg/mL	[1] [5]
pH (100 g/L in H ₂ O)	6.0	[1]
Storage Temperature (Solid)	Room Temperature	[1] [3] [5]
Storage Temperature (Solution)	2-8°C or -20°C for long-term	[1] [7] [8]

Experimental Protocols

Below are protocols for preparing a 10% (w/v) CHAPS stock solution and a common 1X CHAPS cell lysis buffer.

Protocol 1: Preparation of a 10% (w/v) CHAPS Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be diluted to the desired working concentration.[\[1\]](#)

Materials:

- CHAPS powder (MW: 614.88 g/mol)[\[1\]](#)
- Sterile deionized water (dH₂O)[\[2\]](#)
- Sterile container[\[1\]](#)

Procedure:

- Weigh out 5 g of CHAPS powder.[1][2]
- Add a small amount of sterile dH₂O to the powder and stir gently to dissolve. Avoid vigorous shaking or stirring.[2][6]
- Once dissolved, bring the final volume to 50 mL with sterile dH₂O.[1][2]
- Store the 10% CHAPS stock solution at room temperature.[1][2]

Protocol 2: Preparation of a 1X CHAPS Cell Lysis Buffer

This protocol provides a common formulation for a CHAPS-based buffer used for non-denaturing cell lysis.[1] The buffer should be prepared immediately before use.[6][8]

Materials:

- 10% (w/v) CHAPS Stock Solution (from Protocol 1) or a commercial 10X CHAPS Cell Extract Buffer stock[1][8]
- Milli-Q or other purified water[6][8]
- Dithiothreitol (DTT)[1][6]
- Phenylmethylsulfonyl fluoride (PMSF)[1][6]
- Protease and phosphatase inhibitors (optional, but recommended)[1][9]

1X Final Buffer Composition:

- 50 mM PIPES/HCl, pH 6.5[1][6][8]
- 2 mM EDTA[1][6][8]
- 0.1% CHAPS[1][6][8]
- 5 mM DTT[1][6][8]

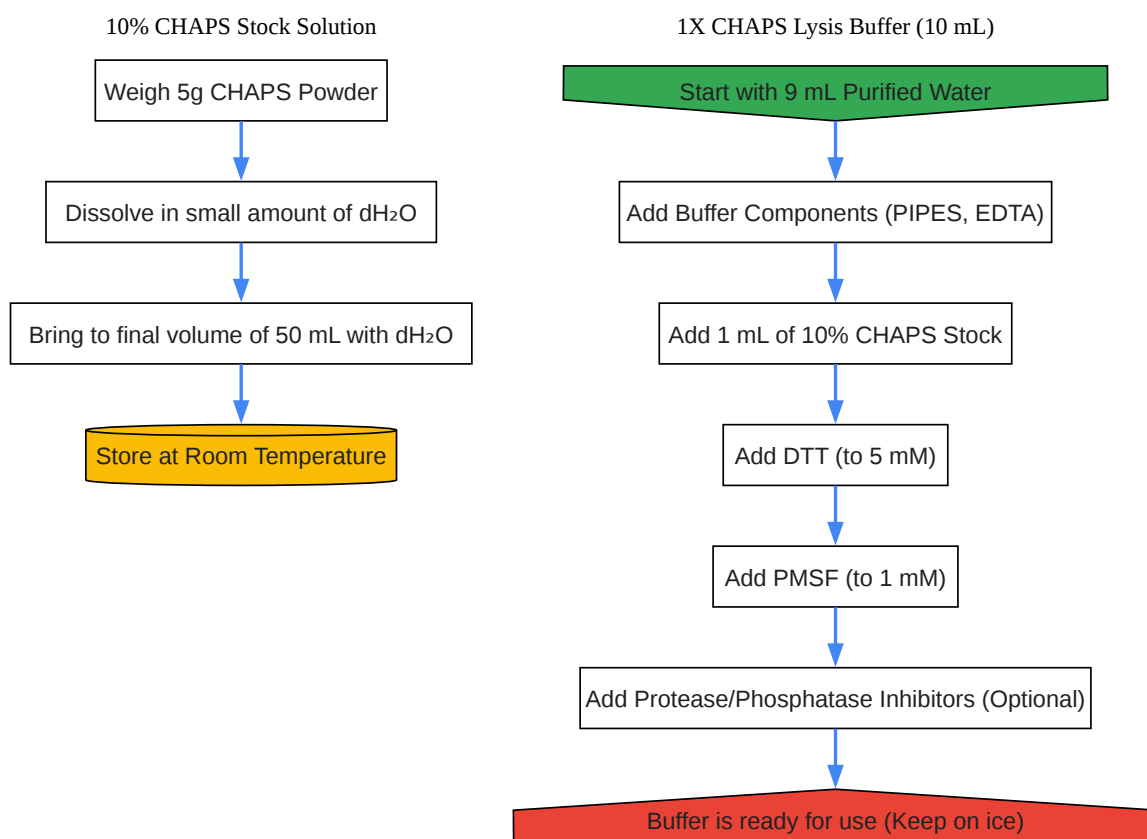
- 1 mM PMSF[1][6][8]
- Optional: Protease and Phosphatase Inhibitor Cocktail[1][9]

Procedure:

- To prepare 10 mL of 1X buffer, begin with 9 mL of purified water.[1]
- Add the appropriate volumes of stock solutions to achieve the final concentrations listed above. For example, add 1 mL of a 10X CHAPS buffer stock.[1] If preparing from individual components, ensure each component is fully dissolved before adding the next.
- Immediately before use, add DTT to a final concentration of 5 mM.[1][6][8]
- Add PMSF to a final concentration of 1 mM.[1][6][8]
- If using, add the appropriate volume of protease and phosphatase inhibitor cocktails.[1][9]
- Keep the prepared 1X CHAPS Lysis Buffer on ice.[9]

Mandatory Visualizations

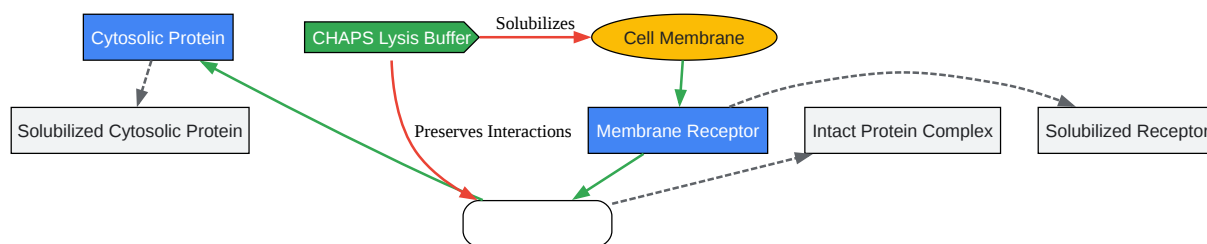
Experimental Workflow for 1X CHAPS Buffer Preparation



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Caption: Workflow for preparing 10% CHAPS stock and 1X lysis buffer.

Signaling Pathway Diagram (Example Application)



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Caption: CHAPS buffer in preserving protein interactions during cell lysis.

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